

In-Depth Technical Guide: 4-Iodo-3-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 4-Iodo-3-(trifluoromethyl)aniline

Cat. No.: B136652

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, experimental protocols, and potential biological significance of **4-Iodo-3-(trifluoromethyl)aniline**. This information is intended to support research and development efforts in medicinal chemistry, materials science, and related disciplines.

Core Physicochemical Data

4-Iodo-3-(trifluoromethyl)aniline is a substituted aniline derivative with the chemical formula $C_7H_5F_3IN$. As an isomer of 3-Iodo-4-(trifluoromethyl)aniline, it shares the same molecular weight.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ F ₃ IN	[1]
Molecular Weight	287.02 g/mol	[1]
CAS Number	Not directly available; Isomer: 1261622-18-7	[1]
Purity	Typically ≥98%	[1]
Topological Polar Surface Area (TPSA)	26.02 Å ²	[1]
LogP	2.8922	[1]
Hydrogen Bond Acceptors	1	[1]
Hydrogen Bond Donors	1	[1]
Rotatable Bonds	0	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4-Iodo-3-(trifluoromethyl)aniline** are crucial for its application in research. The following sections outline generalized procedures based on common organic chemistry techniques.

Synthesis of Trifluoromethylated Anilines

The introduction of a trifluoromethyl group to an aniline ring is a common strategy in the development of pharmaceuticals and agrochemicals.[2] While a specific protocol for **4-Iodo-3-(trifluoromethyl)aniline** is not readily available in the provided search results, a general approach can be inferred. The synthesis of related compounds, such as 4-(Trifluoromethyl)aniline, involves the reduction of the corresponding nitro compound.[3]

A plausible synthetic route for **4-Iodo-3-(trifluoromethyl)aniline** could involve a multi-step process starting from a commercially available substituted benzene. The workflow for a hypothetical synthesis is depicted below.



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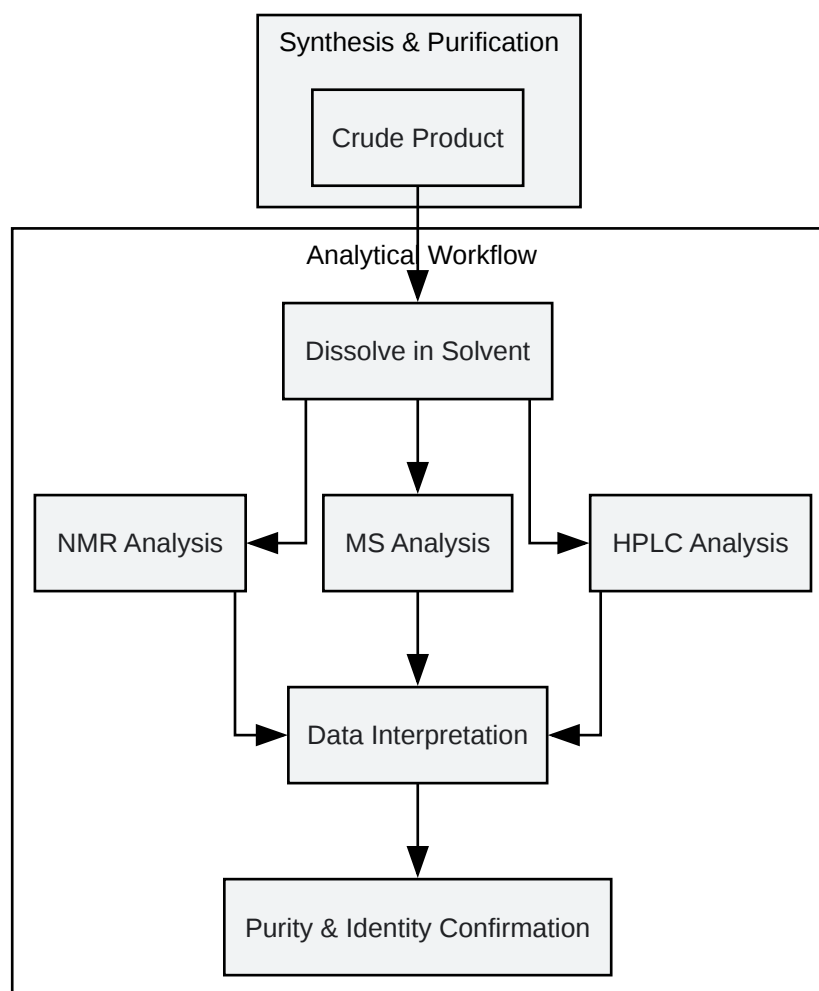
Caption: Hypothetical synthetic workflow for **4-Iodo-3-(trifluoromethyl)aniline**.

Analytical Methods

Standard analytical techniques are employed to confirm the identity and purity of **4-Iodo-3-(trifluoromethyl)aniline**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the chemical structure. For related trifluoromethyl anilines, characteristic shifts in the NMR spectra are observed.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the molecular formula.
- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the synthesized compound.

The general workflow for the analysis of a synthesized organic compound is illustrated below.



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Caption: General analytical workflow for compound characterization.

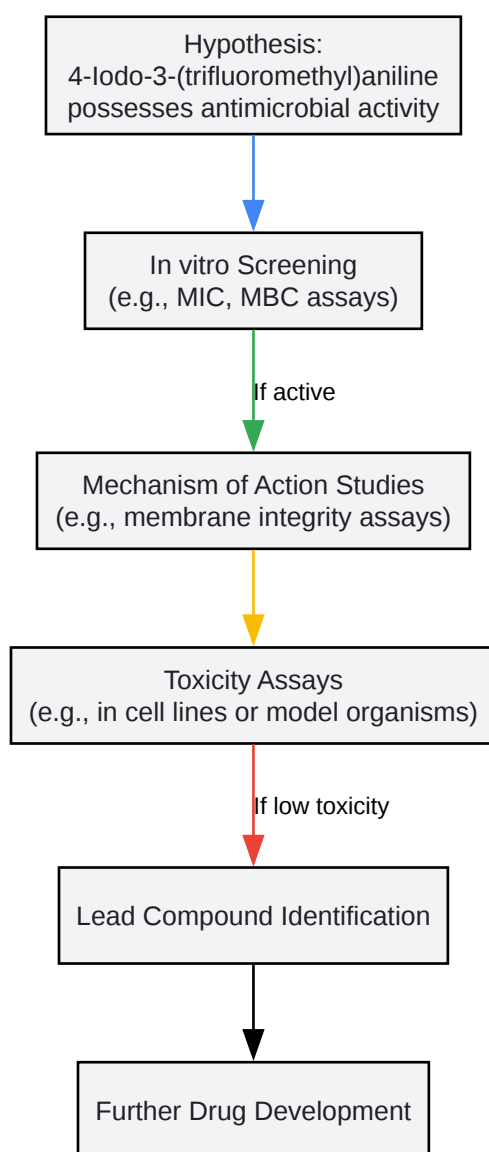
Potential Biological Significance and Applications

The incorporation of trifluoromethyl groups into organic molecules is a well-established strategy in drug discovery to enhance metabolic stability and bioavailability.^[4] While specific biological activities for **4-iodo-3-(trifluoromethyl)aniline** are not extensively documented, related compounds have shown interesting pharmacological properties.

For instance, 2-iodo-4-trifluoromethylaniline (ITFMA) has demonstrated significant antibacterial and antibiofilm properties against *Vibrio* species, which are common causes of foodborne illnesses.^[4] This suggests that halogenated trifluoromethyl anilines could be a promising class

of compounds for the development of new antimicrobial agents. The potential mechanism of action could involve the disruption of bacterial cell membranes.[4]

The logical relationship for exploring the potential of **4-Iodo-3-(trifluoromethyl)aniline** as an antimicrobial agent is outlined in the following diagram.



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Caption: Drug discovery workflow for antimicrobial screening.

In conclusion, **4-Iodo-3-(trifluoromethyl)aniline** represents a chemical entity with potential for further investigation in various scientific fields, particularly in the development of novel

therapeutic agents. Its structural similarity to compounds with known biological activity warrants further exploration of its properties and applications.

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